

5-Fluoro-2-methyl-4-nitroaniline safety data sheet and handling precautions

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Compound of Interest

Compound Name: 5-Fluoro-2-methyl-4-nitroaniline

Cat. No.: B1359261

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Technical Guide on the Safe Handling of 5-Fluoro-2-methyl-4-nitroaniline

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is a technical guide compiled from available safety data and general laboratory handling principles. No single, comprehensive Safety Data Sheet (SDS) was available for **5-Fluoro-2-methyl-4-nitroaniline** at the time of writing. The information herein is intended to supplement, not replace, a formal risk assessment and the user's institutional safety procedures.

Chemical Identification and Properties

This section provides key identifiers and physical data for **5-Fluoro-2-methyl-4-nitroaniline**.

Table 1: Chemical Identifiers

Identifier	Value
Chemical Name	5-Fluoro-2-methyl-4-nitroaniline [1]
CAS Number	633327-50-1 [1] [2]
Molecular Formula	C ₇ H ₇ FN ₂ O ₂ [1]
Molecular Weight	170.14 g/mol [1] [3]
IUPAC Name	5-fluoro-2-methyl-4-nitrophenylamine

| InChI Key | RZRYLRYVZYEYNR-UHFFFAOYSA-N |

Table 2: Physical and Chemical Properties

Property	Value
Physical Form	Solid
Purity	95% [1]

| Storage Temperature | Refrigerator |

Hazard Identification and Classification

5-Fluoro-2-methyl-4-nitroaniline is classified as hazardous. The following table summarizes its GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classifications.

Table 3: GHS Hazard Classification

Hazard Class	Hazard Code	Hazard Statement
Acute Toxicity, Oral	H302	Harmful if swallowed[3]
Acute Toxicity, Dermal	H312	Harmful in contact with skin[3]
Skin Corrosion/Irritation	H315	Causes skin irritation[3]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation[3]
Acute Toxicity, Inhalation	H332	Harmful if inhaled[3]

| Specific target organ toxicity — single exposure | H335 | May cause respiratory irritation[3] |

Experimental Protocols

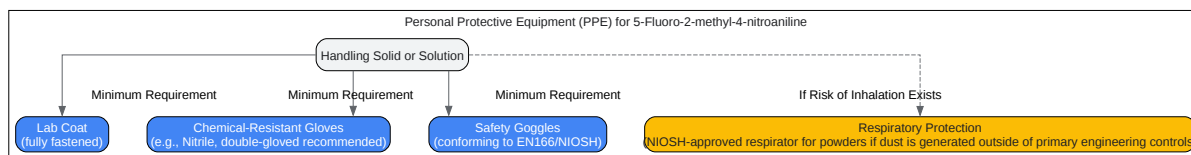
Detailed experimental protocols for the toxicological assessment of **5-Fluoro-2-methyl-4-nitroaniline** are not publicly available in the referenced safety documents. Safety data sheets and chemical database entries typically summarize the results of such studies (e.g., hazard statements) rather than providing the full experimental methodologies.

Safe Handling and Storage

Adherence to strict safety protocols is mandatory when handling this compound.

4.1. Engineering Controls All work with **5-Fluoro-2-methyl-4-nitroaniline** in solid (powder) form must be conducted in a certified chemical fume hood, biological safety cabinet, or a glove box to minimize the risk of inhalation.[4] If weighing the powder, the balance should be located inside an exhausted enclosure.[5] Local exhaust ventilation should be sufficient to prevent airborne dust generation.[6]

4.2. Personal Protective Equipment (PPE) A comprehensive PPE regimen is required for handling this chemical. The following diagram outlines the selection logic.



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Figure 1: PPE Selection Guide for Handling **5-Fluoro-2-methyl-4-nitroaniline**

4.3. Handling Procedures

- Avoid the formation of dust and aerosols.[7]
- Do not breathe dust, fumes, or vapors.[7]
- Avoid contact with skin and eyes.[7]
- Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[7][8]
- Designate a specific area for handling this compound and line the work surface with absorbent, disposable bench paper.[5]
- Keep the container tightly closed when not in use.

4.4. Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[7]
- Store locked up.[7]
- The recommended storage condition is in a refrigerator.

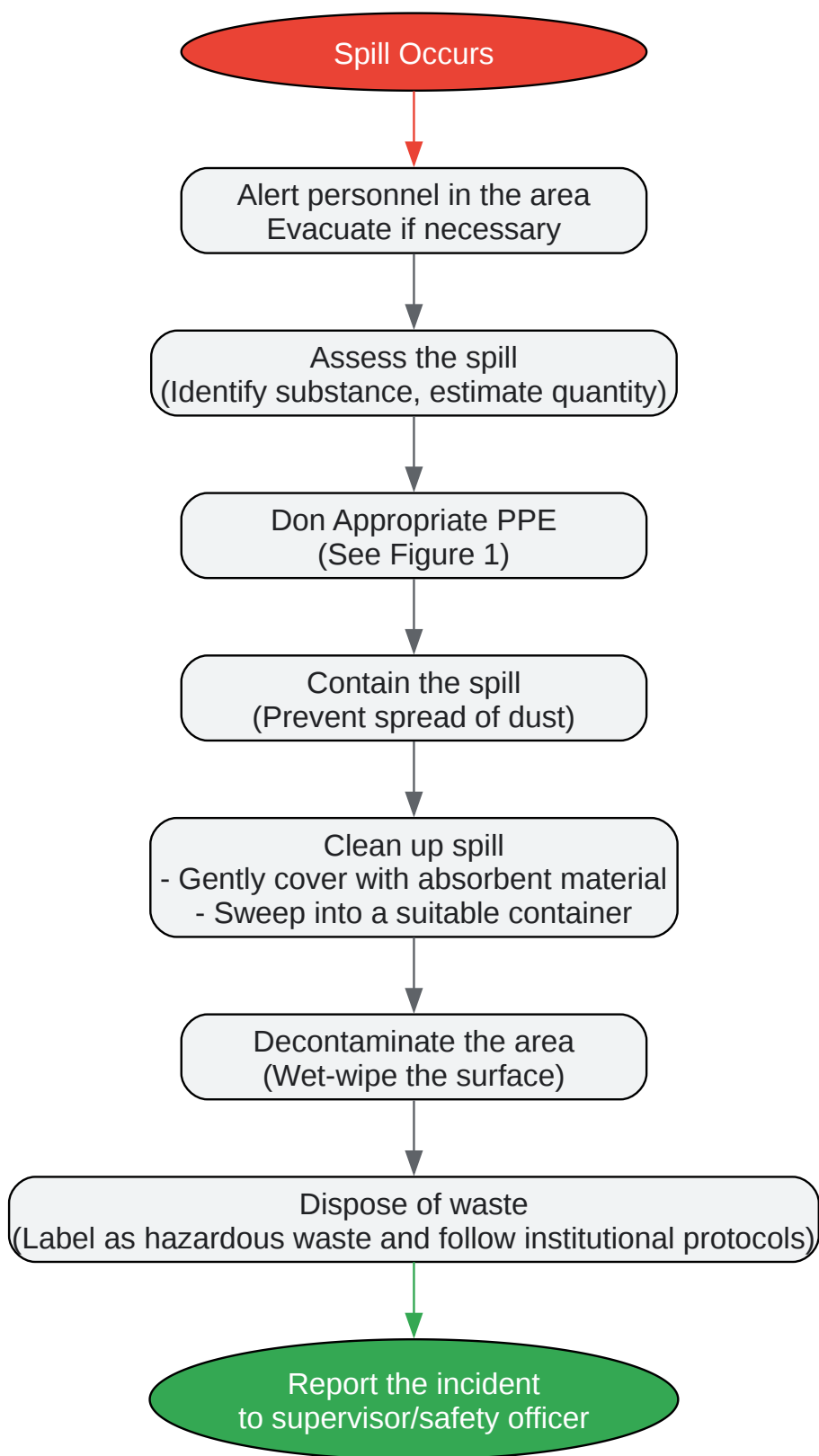
- Store away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

5.1. First Aid Measures

- If Inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[\[7\]](#)
- If on Skin: Take off immediately all contaminated clothing. Wash off with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention.[\[7\]](#)
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention.[\[7\]](#)
- If Swallowed: Rinse mouth. Call a POISON CENTER or doctor if you feel unwell.[\[7\]](#)

5.2. Accidental Release Measures (Spill Response) In the event of a spill, follow a structured response workflow to ensure safety and proper containment.



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Figure 2: Workflow for Responding to a Chemical Powder Spill

Disposal Considerations

Dispose of waste material, including contaminated PPE and cleanup supplies, in accordance with all applicable federal, state, and local environmental regulations.^[7] The material should be collected in a sealed, properly labeled container for hazardous waste pickup. Do not dispose of down the drain or in general trash.

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